

Technical Data Sheet: N,N-Diethyl-beta-alanine Hydrochloride

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Compound of Interest

Compound Name: *N,N-Diethyl-beta-alanine hydrochloride*

Cat. No.: *B092400*

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Introduction

N,N-Diethyl-beta-alanine hydrochloride is a chemical compound with the molecular formula $C_7H_{16}ClNO_2$. It is the hydrochloride salt of N,N-Diethyl-beta-alanine. This document provides a summary of its core physicochemical properties. Extensive research for detailed experimental protocols, biological signaling pathways, and comprehensive quantitative data for this specific compound did not yield sufficient information for an in-depth technical guide. The available information is primarily limited to its chemical identity and basic properties.

Physicochemical Properties

A summary of the key quantitative data for N,N-Diethyl-beta-alanine and its hydrochloride salt is presented below.

Property	Value	Notes
Molecular Formula	C7H16ClNO2	For the hydrochloride salt.
Molecular Weight	181.66 g/mol	Calculated based on the atomic weights of its constituent elements.
CAS Number	15674-67-6	For the free base (N,N-Diethyl-beta-alanine).
Free Base Molecular Formula	C7H15NO2	N,N-Diethyl-beta-alanine.
Free Base Molecular Weight	145.20 g/mol	For N,N-Diethyl-beta-alanine. [1]

Experimental Data and Applications

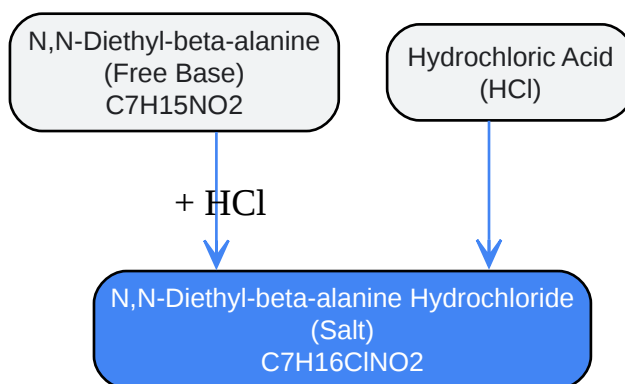
Detailed experimental protocols and specific biological signaling pathways for **N,N-Diethyl-beta-alanine hydrochloride** are not readily available in the public scientific literature. The compound is referenced in the context of chemical synthesis and basic research.

One study investigated the conformational equilibria of the free base, N,N-Diethyl-beta-alanine, in various protic and aprotic solvents using proton-proton coupling constants. The research found that there was little conformational preference in most solvents, with the exception of a moderate preference for the trans conformer in its conjugate base form.[\[2\]](#)

Some supplier information suggests that N,N-Diethyl-beta-alanine has been used as a nucleophilic agent in reactions with epoxides and has been noted as an inhibitor of growth in L1210 leukemia cells, potentially through the inhibition of protein synthesis.[\[1\]](#) However, the detailed experimental methodologies for these applications are not provided in the available search results.

Logical Relationship of the Compound

The following diagram illustrates the relationship between the free base and its hydrochloride salt.



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Caption: Formation of the hydrochloride salt.

Conclusion

While the fundamental molecular properties of **N,N-Diethyl-beta-alanine hydrochloride** are well-defined, a comprehensive technical guide detailing experimental protocols and biological pathways cannot be constructed from the currently available public information. The compound is known primarily as a chemical reagent, and further research would be required to elucidate its specific biological activities and establish detailed methodologies for its use in scientific applications.

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References

- 1. N,N-Diethyl-beta-alanine | 15674-67-6 | FD134652 [biosynth.com]
- 2. Conformations of N,N-diethyl-β-alanine and β-alanine as a function of solvent [authors.library.caltech.edu]
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